

3-(Hydroxymethyl)-L-tyrosine: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-L-tyrosine

Cat. No.: B1639858

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Executive Summary

3-(Hydroxymethyl)-L-tyrosine (PubChem CID 10081872) is a non-canonical amino acid (ncAA) and a structural analog of L-tyrosine characterized by a hydroxymethyl group (-CH₂OH) at the meta-position of the phenolic ring. This modification imparts unique steric and electronic properties, making it a critical intermediate in the biosynthesis of complex benzyloquinoline alkaloids (e.g., noscapine) and a valuable probe in protein engineering.

This guide details the physicochemical properties, validated synthesis protocols, and biological applications of **3-(hydroxymethyl)-L-tyrosine**, designed for researchers in metabolic engineering and medicinal chemistry.

Chemical & Physical Profile

Table 1: Physicochemical Specifications

Property	Data	Note
IUPAC Name	(2S)-2-amino-3-[4-hydroxy-3-(hydroxymethyl)phenyl]propanoic acid	Stereospecific L-isomer
Common Synonyms	3-HM-Tyr; m-Hydroxymethyltyrosine	
PubChem CID	10081872	
Molecular Formula	C ₁₀ H ₁₃ NO ₄	
Molecular Weight	211.21 g/mol	
pKa (Predicted)	-COOH: ~2.2; -NH ₃ ⁺ : ~9.1; Phenol-OH: ~10.0	Hydroxymethyl group may slightly lower phenol pKa via H-bonding
Solubility	Water (Moderate), Dilute Acid (High), Dilute Base (High)	Zwitterionic character
Appearance	White to off-white crystalline powder	

Synthesis & Production Protocol

The direct hydroxymethylation of L-tyrosine using formaldehyde often yields heterogeneous mixtures of oligomers due to uncontrolled crosslinking. The authoritative synthetic route involves a two-step sequence: regiospecific formylation followed by reduction. This method preserves the chiral integrity of the L-isomer.

Mechanism of Synthesis

- **Regioselective Formylation:** Introduction of an aldehyde group at the ortho-position to the phenol (position 3) using a modified Duff reaction or Mg(II)-mediated formylation.
- **Reduction:** Chemoselective reduction of the aldehyde to the primary alcohol using Sodium Borohydride (NaBH₄).

Step-by-Step Laboratory Protocol

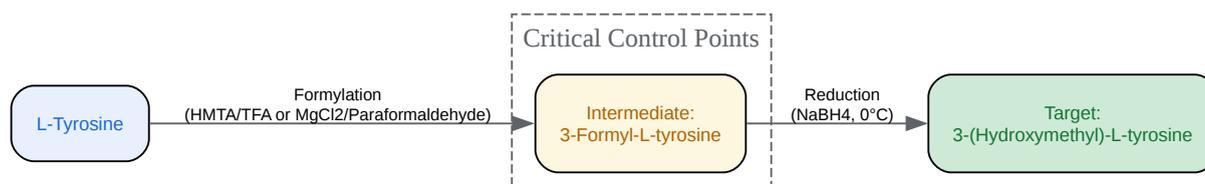
Phase 1: Synthesis of 3-Formyl-L-tyrosine

- Reagents: L-Tyrosine, Hexamethylenetetramine (HMTA), Trifluoroacetic acid (TFA).
- Procedure:
 - Dissolve L-Tyrosine (10 mmol) in TFA (20 mL).
 - Add HMTA (20 mmol) and reflux the mixture for 12–24 hours. Note: The anhydrous acidic conditions favor the formation of the iminium ion intermediate.
 - Quench the reaction with water (50 mL) and stir for 1 hour to hydrolyze the intermediate to the aldehyde.
 - Neutralize to pH 5–6 to precipitate the crude 3-formyl-L-tyrosine.
 - Purification: Recrystallize from dilute acetic acid.
 - Yield Target: ~40–60%.

Phase 2: Reduction to **3-(Hydroxymethyl)-L-tyrosine**

- Reagents: 3-Formyl-L-tyrosine, Sodium Borohydride (NaBH₄), NaOH (0.1 M).
- Procedure:
 - Dissolve 3-formyl-L-tyrosine (5 mmol) in 0.1 M NaOH (15 mL) at 0°C.
 - Slowly add NaBH₄ (7.5 mmol) in small portions to prevent excessive foaming.
 - Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours.
 - Acidify carefully with 1 M HCl to pH ~5.5 to precipitate the product.
 - Isolation: Filter the white precipitate and wash with cold water and ethanol.
 - Characterization: Confirm structure via ¹H-NMR (appearance of -CH₂- singlet at ~4.6 ppm).

Synthesis Workflow Diagram



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Caption: Two-step regioselective synthesis of **3-(Hydroxymethyl)-L-tyrosine** preserving chirality.

Biological Applications & Mechanism[5][6] Metabolic Engineering (Alkaloid Biosynthesis)

3-(Hydroxymethyl)-L-tyrosine acts as a pivotal precursor in the engineered biosynthesis of benzyloquinoline alkaloids (BIAs) in yeast (*Saccharomyces cerevisiae*). It serves as a substrate for engineered enzymes to produce halogenated or modified alkaloids that are otherwise difficult to access synthetically.

- **Pathway Utility:** In engineered strains, tyrosine derivatives are fed or generated in situ. **3-(Hydroxymethyl)-L-tyrosine** can be incorporated into the reticuline pathway, leading to novel derivatives of noscapine (an antitussive and anticancer agent).

Enzyme Inhibition & Probing

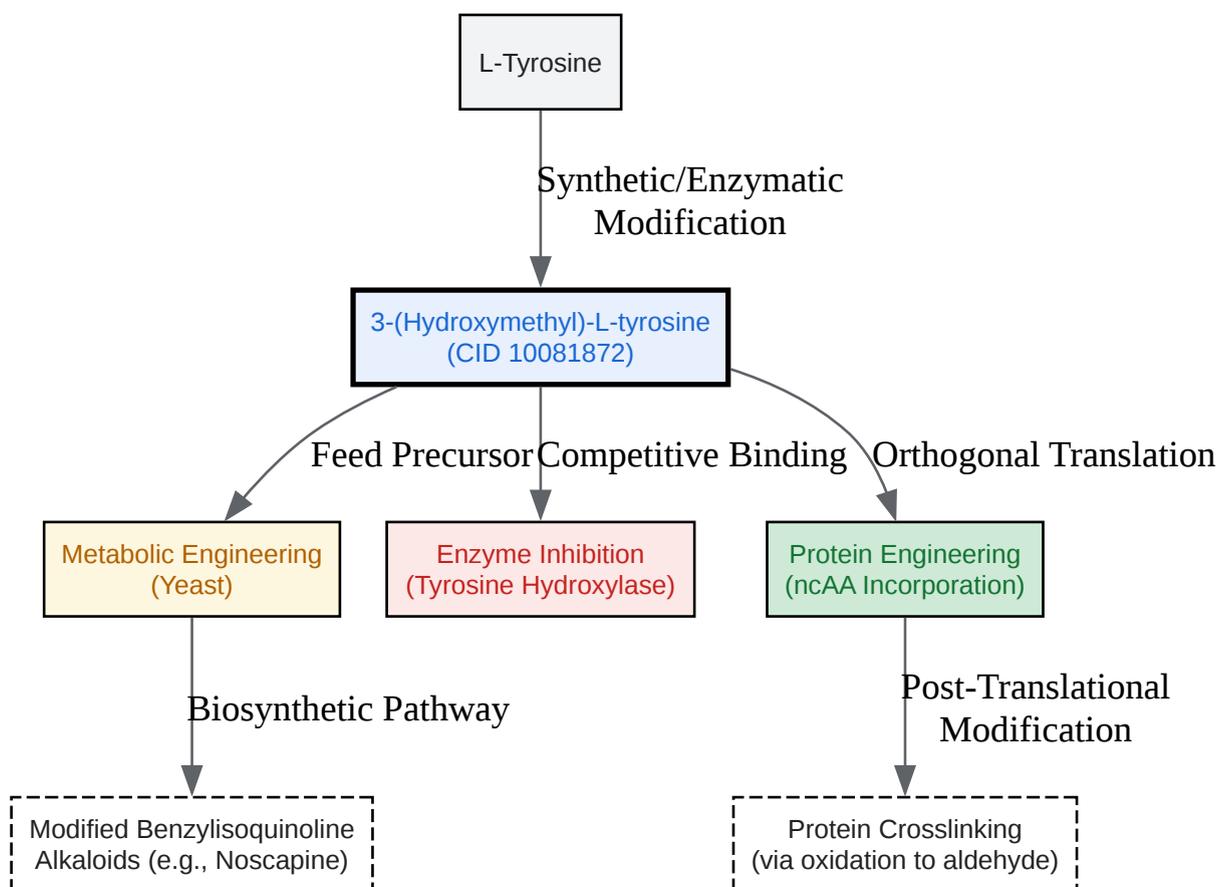
- **Tyrosine Hydroxylase (TH):** As a structural analog, 3-HM-Tyr can interact with the active site of TH, the rate-limiting enzyme in catecholamine synthesis. The hydroxymethyl group mimics the hydration shell or transition state, potentially acting as a competitive inhibitor or a mechanistic probe.
- **Crosslinking:** The benzylic alcohol moiety is susceptible to activation (e.g., metabolic oxidation to aldehyde), allowing it to form reversible Schiff bases with lysine residues in proximal proteins, useful for mapping protein-protein interactions.

Genetic Code Expansion

Researchers utilize 3-HM-Tyr as a non-canonical amino acid. By evolving specific aminoacyl-tRNA synthetase/tRNA pairs, this amino acid can be site-specifically incorporated into proteins.

- **Function:** Provides a polar, H-bond donor/acceptor site that is sterically larger than tyrosine but smaller than tryptophan.
- **Reactivity:** The primary hydroxyl group allows for bioorthogonal conjugation or further post-translational modification (e.g., phosphorylation mimicry or ether formation).

Biological Mechanism Diagram



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Caption: Functional roles of **3-(Hydroxymethyl)-L-tyrosine** in biosynthesis and protein chemistry.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Storage: Store at -20°C. Hygroscopic; keep under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the hydroxymethyl group to the aldehyde.
- PPE: Standard laboratory gloves, safety goggles, and fume hood usage are mandatory during synthesis, particularly when handling formaldehyde or TFA.

References

- PubChem. (n.d.). **3-(Hydroxymethyl)-L-tyrosine** (CID 10081872).[1] National Center for Biotechnology Information. Retrieved from [[Link](#)][1]
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Sources

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- 2. [Synthesis of dl-3-\(hydroxymethyl\)tyrosine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/10081872/)

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